

Alr2-IN-1: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Alr2-IN-1

Cat. No.: B10857195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Alr2-IN-1**, a potent and selective inhibitor of Aldose Reductase (ALR2). The document details its chemical structure, physicochemical properties, synthesis, and biological activity, including its mechanism of action and relevant experimental protocols.

Chemical Structure and Properties

Alr2-IN-1, with the CAS number 2799695-54-6, is a small molecule inhibitor of ALR2. Its chemical and physical properties are summarized below.

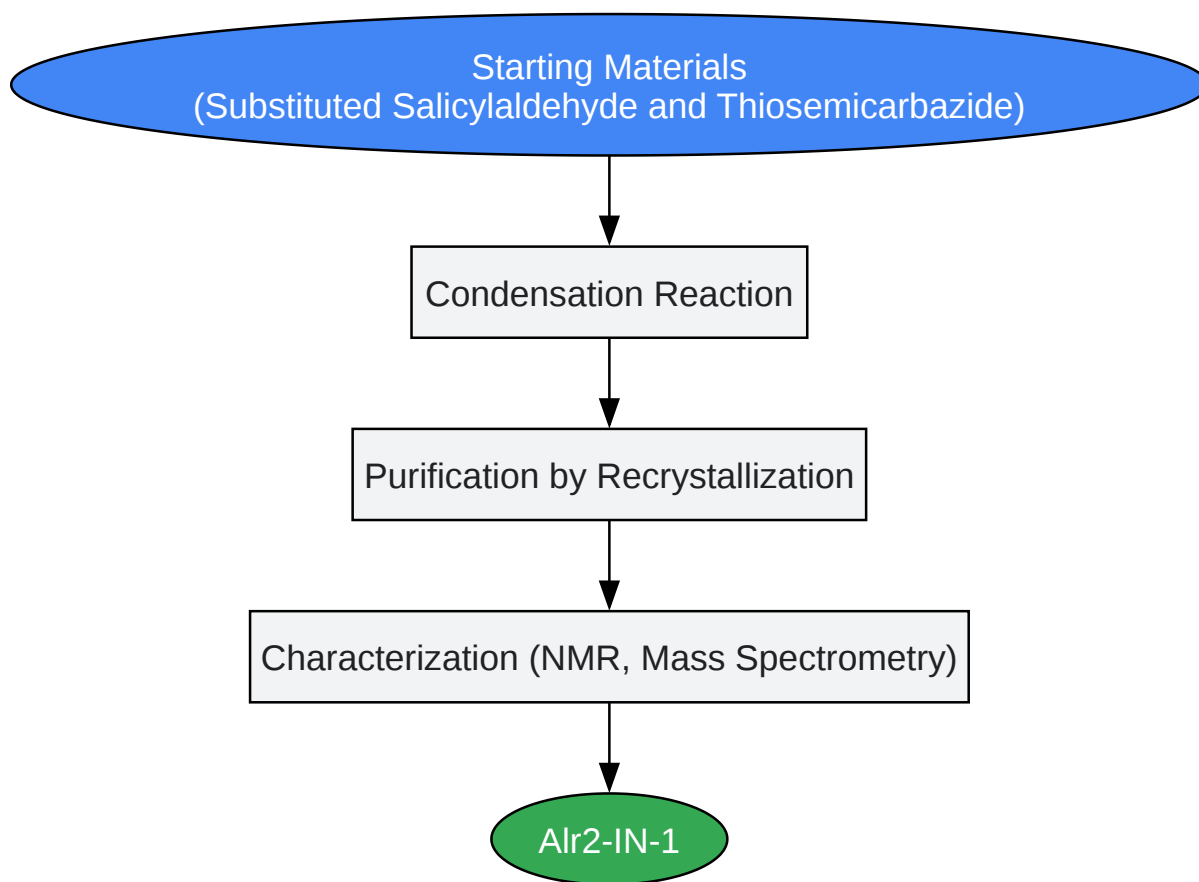
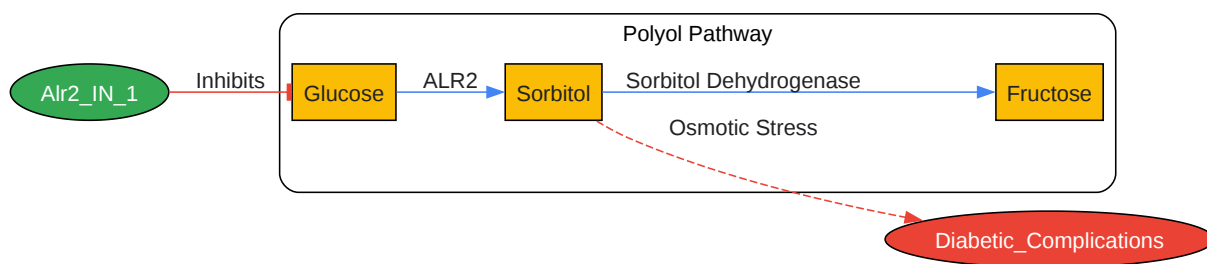
Property	Value
IUPAC Name	2-(2-Hydroxy-5-methylbenzylidene)-N-(3-methoxyphenyl)hydrazine-1-carbothioamide[1]
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₂ S[2][3]
Molecular Weight	315.39 g/mol [4]
SMILES String	<chem>CC1=CC=C(O)C(/C=N/NC(NC2=CC=CC(OC)=C2)=S)=C1</chem> [2][5][6]
Appearance	White to off-white solid[6]
Solubility	Soluble in DMSO at 100 mg/mL (317.07 mM)[4]
Storage	Store at 4°C, protected from light[6]

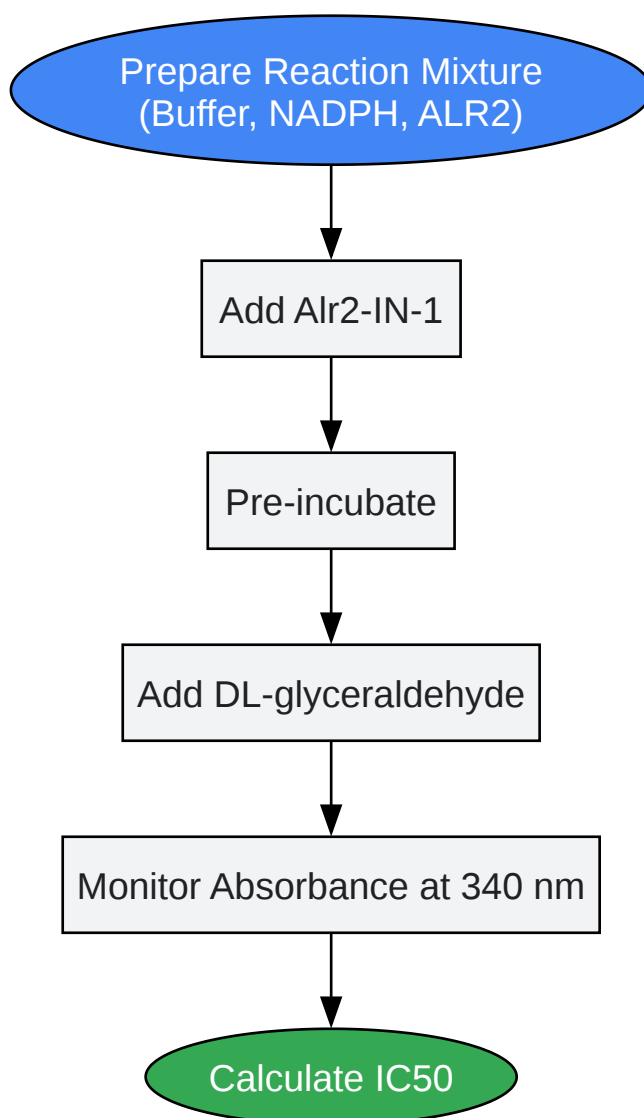
Biological Activity and Mechanism of Action

Alr2-IN-1 is a potent and selective inhibitor of Aldose Reductase (ALR2) with an IC₅₀ of 1.42 μM.[2][6][7] It demonstrates significant antiglycemic and antioxidant properties, making it a valuable tool for studying the complications associated with diabetes.[2][4][6][7] The selectivity for ALR2 over the related enzyme Aldehyde Reductase (ALR1) is a key feature, with an IC₅₀ value greater than 100 μM for ALR1.[6]

The primary mechanism of action of **Alr2-IN-1** is the inhibition of the polyol pathway. Under hyperglycemic conditions, ALR2 catalyzes the reduction of glucose to sorbitol, the first and rate-limiting step in this pathway. The accumulation of sorbitol leads to osmotic stress and subsequent cellular damage, contributing to diabetic complications such as neuropathy, nephropathy, and retinopathy. By inhibiting ALR2, **Alr2-IN-1** blocks this initial step, thereby mitigating the downstream pathological effects.

Signaling Pathway





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References

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